

# Application of Tizanidine-d4 in Mass Spectrometry Analysis for Pharmacokinetic Studies

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## Compound of Interest

Compound Name: Tizanidine-d4

Cat. No.: B562766

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## Introduction

Tizanidine is a centrally acting  $\alpha_2$ -adrenergic agonist used as a muscle relaxant. Accurate quantification of tizanidine in biological matrices is crucial for pharmacokinetic, bioequivalence, and toxicological studies. **Tizanidine-d4**, a stable isotope-labeled derivative of tizanidine, serves as an ideal internal standard (IS) for quantitative analysis by mass spectrometry. Its chemical and physical properties are nearly identical to the analyte, ensuring similar behavior during sample preparation and ionization, which corrects for matrix effects and variations in instrument response. This document provides detailed application notes and protocols for the use of **Tizanidine-d4** in the liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis of tizanidine in human plasma.

## Principle of the Method

This method utilizes a liquid-liquid extraction (LLE) technique to isolate tizanidine and the internal standard, **Tizanidine-d4**, from human plasma. The extracted samples are then analyzed by a highly sensitive and selective LC-MS/MS method operating in the Multiple Reaction Monitoring (MRM) mode. The quantification is based on the ratio of the peak area of the analyte to that of the internal standard.

## Materials and Reagents

- Tizanidine hydrochloride (Reference Standard)
- **Tizanidine-d4** (Internal Standard)
- HPLC-grade methanol
- HPLC-grade acetonitrile
- Formic acid
- Ammonium acetate
- Ethyl acetate
- Human plasma (with K2EDTA as anticoagulant)
- Deionized water

## Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole tandem mass spectrometer with an electrospray ionization (ESI) source
- Analytical column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8  $\mu$ m)
- Data acquisition and processing software

## Experimental Protocols

### Protocol 1: Preparation of Stock and Working Solutions

- Tizanidine Stock Solution (1 mg/mL): Accurately weigh and dissolve 10 mg of tizanidine hydrochloride in 10 mL of methanol.
- **Tizanidine-d4** Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of **Tizanidine-d4** in 1 mL of methanol.

- **Tizanidine Working Standards:** Prepare serial dilutions of the tizanidine stock solution with a 50:50 mixture of methanol and water to create calibration standards with concentrations ranging from 0.05 ng/mL to 50 ng/mL.
- **Tizanidine-d4 Working Solution (10 ng/mL):** Dilute the **Tizanidine-d4** stock solution with a 50:50 mixture of methanol and water.

## Protocol 2: Sample Preparation (Liquid-Liquid Extraction)

- Pipette 200  $\mu$ L of human plasma sample, calibration standard, or quality control (QC) sample into a polypropylene tube.
- Add 20  $\mu$ L of the **Tizanidine-d4** working solution (10 ng/mL) to each tube and vortex for 10 seconds.
- Add 100  $\mu$ L of 0.1 M sodium hydroxide solution to alkalinize the plasma and vortex for 10 seconds.
- Add 1 mL of ethyl acetate and vortex for 2 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200  $\mu$ L of the mobile phase (see Protocol 3) and vortex for 30 seconds.
- Transfer the solution to an autosampler vial for LC-MS/MS analysis.

## Protocol 3: LC-MS/MS Analysis

Liquid Chromatography Parameters:

Parameter	Value
Column	C18 reverse-phase, 50 x 2.1 mm, 1.8 $\mu$ m
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 $\mu$ L
Column Temperature	40°C
Gradient Program	5% B for 0.5 min, ramp to 95% B over 2.0 min, hold for 1.0 min, return to 5% B for 1.5 min

## Mass Spectrometry Parameters:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	See Table 1
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	400°C
Cone Gas Flow	50 L/hr
Desolvation Gas Flow	800 L/hr

Table 1: MRM Transitions and Parameters

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
Tizanidine	254.1	214.1	100	30	20
Tizanidine-d4	258.1	214.1	100	30	20

## Data Presentation

Table 2: Calibration Curve Parameters

Analyte	Linear Range (ng/mL)	Correlation Coefficient (r <sup>2</sup> )	Weighting Factor
Tizanidine	0.05 - 50	> 0.995	1/x <sup>2</sup>

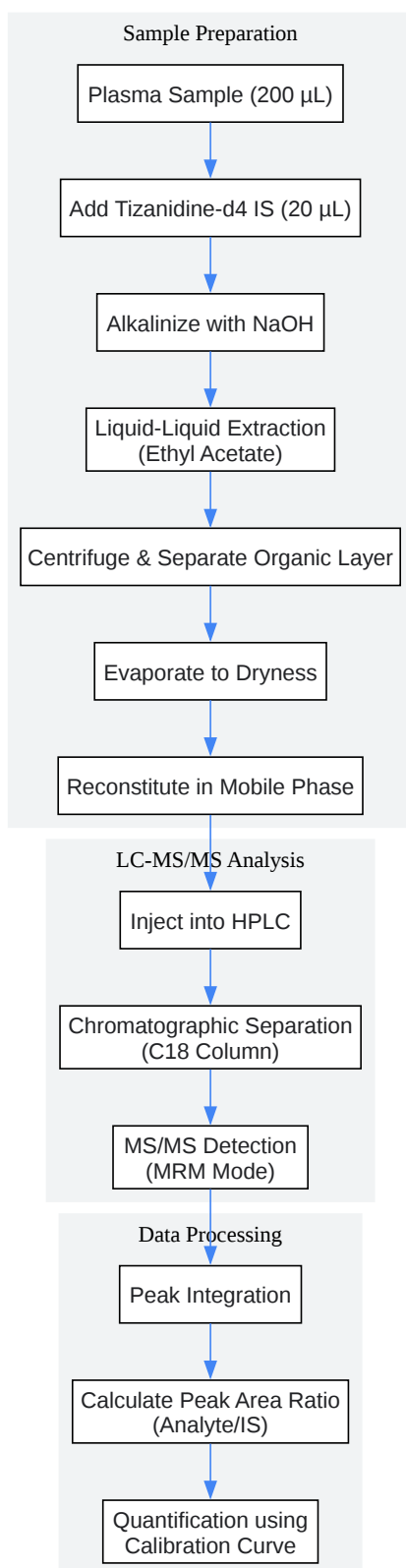
Table 3: Precision and Accuracy of Quality Control Samples

QC Level	Nominal Conc. (ng/mL)	Intra-day Precision (%RSD)	Intra-day Accuracy (%Bias)	Inter-day Precision (%RSD)	Inter-day Accuracy (%Bias)
LLOQ	0.05	< 15%	± 20%	< 15%	± 20%
Low	0.15	< 15%	± 15%	< 15%	± 15%
Medium	2.5	< 15%	± 15%	< 15%	± 15%
High	40	< 15%	± 15%	< 15%	± 15%

Table 4: Matrix Effect and Recovery

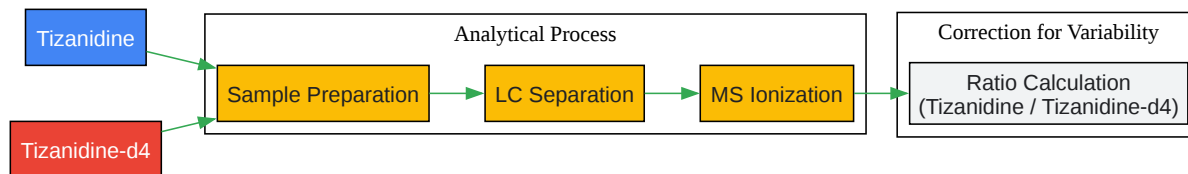
QC Level	Analyte Recovery (%)	IS Recovery (%)	Matrix Factor	IS-Normalized Matrix Factor
Low	85 - 95	83 - 93	0.95 - 1.05	0.98 - 1.02
High	87 - 98	86 - 96	0.93 - 1.03	0.97 - 1.01

## Visualizations



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Caption: Experimental workflow for the quantification of tizanidine in human plasma.



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Caption: Role of **Tizanidine-d4** as an internal standard in mass spectrometry analysis.

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